

Albendazole sulfoxide deuterated compound overview

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Compound Focus: Albendazole sulfoxide-d7

Cat. No.: S12888524

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Chemical Properties and Commercial Availability

Deuterated albendazole sulfoxide is primarily used as an internal standard in quantitative bioanalysis via LC-MS/MS. The table below summarizes the key information for the two most common variants found:

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Primary Application	Key Suppliers
Albendazole sulfoxide-d3 (Ricobendazole-d3)	1448346-38-0	C ₁₂ H ₁₂ D ₃ N ₃ O ₃ S	284.35	Internal Standard for LC-MS/MS	MedChemExpress [1], Alfa Chemistry [2], AdooQ [3]
Albendazole sulfoxide-d7 (Ricobendazole-d7)	2469575-37-7	C ₁₂ H ₈ D ₇ N ₃ O ₃ S	288.37	Internal Standard for LC-MS/MS	MedChemExpress [4]

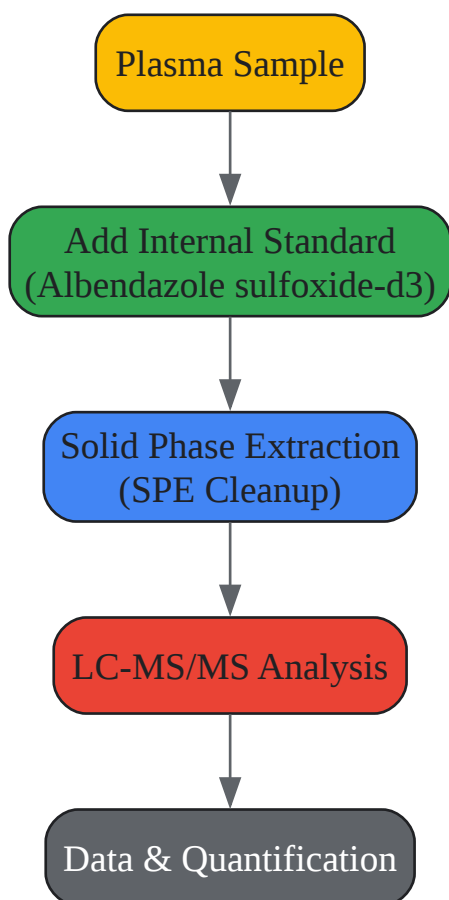
Purity & Pricing: Albendazole sulfoxide-d3 is typically sold with a purity of **99.79%** [1] [2]. As for pricing, a ballpark figure is **\$295 for 1 mg** [3], but you will need to contact suppliers directly for current bulk pricing.

Analytical Application as an Internal Standard

The primary use of these deuterated compounds is in the quantitative analysis of albendazole and its metabolites in biological samples like plasma and blood [5] [6].

- **Purpose:** Using a deuterated internal standard (like albendazole sulfoxide-d3) corrects for variability in sample processing and ionization efficiency in the mass spectrometer, leading to more accurate and reliable results [1] [4].
- **Documented Methods:** Research methods have been validated for simultaneously quantifying albendazole (ABZ) and its active metabolite albendazole sulfoxide (ABZSO) in human plasma. These methods use solid-phase extraction (SPE) for sample cleanup and LC-MS/MS for detection, with albendazole sulfoxide-d5 also being used as an internal standard [6].

The following diagram illustrates a generalized workflow for such an analytical method:



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Generalized workflow for analyzing albendazole and its metabolites in plasma using a deuterated internal standard.

Pharmacological Context of the Parent Compound

To understand the purpose of the deuterated standard, it's helpful to know the role of its non-deuterated counterpart, albendazole sulfoxide (Ricobendazole).

- **Active Metabolite:** Albendazole sulfoxide (ABZSO) is the main active metabolite of the anthelmintic drug albendazole. It is primarily responsible for the drug's antiparasitic effects [7] [4].
- **Metabolic Pathway:** After administration, albendazole is rapidly converted in the liver to albendazole sulfoxide, which is then further metabolized to albendazole sulfone (ABZSN) [5] [6].
- **Research Findings:** A study on *Echinococcus multilocularis* metacestodes demonstrated that both albendazole sulfoxide and albendazole sulfone are taken up by the parasite and cause significant ultrastructural damage, with albendazole sulfone also showing parasitocidal activity in this in vitro model [7].

Guidance for Experimental Design

While the search results include analytical methodologies, they lack detailed protocols for biological experiments. Here is how you can proceed:

- **For Analytical Protocols:** The methods describing **sample extraction from plasma, chromatographic separation, and MS/MS detection parameters** are well-documented in the research literature I found [5] [6]. You can adapt these validated procedures for your own bioanalytical work.
- **For Biological Efficacy Studies:** The search results did not contain specific experimental protocols for testing the efficacy of the deuterated compound itself in biological models. To design these experiments, you would likely need to consult more specialized literature on in vitro parasite cultivation and drug efficacy testing, such as the model referenced in one of the articles [7].

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References

1. Albendazole sulfoxide-d3 (Ricobendazole d3) [medchemexpress.com]
2. CAS 1448346-38-0 Albendazole sulfoxide-d3 [isotope-science.alfa-chemistry.com]
3. Albendazole sulfoxide D3 [adooq.com]
4. Albendazole sulfoxide-d7 (Ricobendazole-d7) [medchemexpress.com]
5. Pharmacokinetics of Albendazole, Albendazole Sulfoxide, and ... [pmc.ncbi.nlm.nih.gov]
6. tandem mass spectrometry method for simultaneous ... [pmc.ncbi.nlm.nih.gov]
7. Efficacies of Albendazole Sulfoxide and ... - PMC - NIH [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Albendazole sulfoxide deuterated compound overview].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12888524#albendazole-sulfoxide-deuterated-compound-overview>]

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